

# Application Notes and Protocols for Alpha Spectroscopy of Polonium-215

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## Compound of Interest

Compound Name: Polonium-215

Cat. No.: B1235883

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## Introduction

**Polonium-215** (Po-215) is a short-lived alpha-emitting radionuclide with a half-life of a mere 1.781 milliseconds.<sup>[1]</sup> This extreme brevity renders conventional sample preparation techniques, such as electrodeposition or microprecipitation, entirely unsuitable for its alpha spectrometric analysis. The time required for these procedures far exceeds the lifespan of Po-215, making it impossible to prepare a sample before the nuclide decays.

Therefore, the alpha spectroscopy of Po-215 necessitates an on-line or in-situ measurement approach. This typically involves the continuous generation of Po-215 from a parent radionuclide and the immediate detection of its alpha decay. The most common method for this is the recoil collection technique, where the daughter nuclide (Po-215) is physically displaced from the parent source upon decay and collected on a detector for instantaneous measurement.

These application notes provide a detailed protocol for a conceptual on-line alpha spectroscopy system designed for the measurement of Po-215, leveraging the recoil from the alpha decay of its parent, Radon-219 (Rn-219).

## Principle of On-line Alpha Spectroscopy of Po-215 via Recoil Collection

The methodology is based on the Actinium-227 (Ac-227) decay chain.<sup>[1][2][3]</sup> Ac-227 decays to Thorium-227 (Th-227), which in turn decays to Radium-223 (Ra-223). Ra-223 decays to the noble gas Radon-219 (Rn-219). Rn-219, with a half-life of 3.96 seconds, alpha decays to Po-215.<sup>[4]</sup>

When an Rn-219 atom decays, the emitted alpha particle carries momentum in one direction, causing the newly formed Po-215 atom to recoil in the opposite direction.<sup>[5]</sup> If the Rn-219 is in a gaseous state or on a thin solid source within a vacuum chamber, the recoiling Po-215 atom can be collected on a nearby alpha detector. Due to its instantaneous decay, the alpha particle from Po-215 is then immediately detected.

## Key Considerations for Po-215 Alpha Spectroscopy

- **Vacuum Environment:** The entire process must be conducted in a vacuum chamber to prevent the alpha particles and recoiling atoms from being stopped by air molecules.<sup>[6]</sup>
- **Detector Proximity:** The alpha detector must be placed in close proximity to the source of Rn-219 to efficiently collect the recoiling Po-215 atoms.
- **Recoil Contamination:** The collection of recoiling daughter products can lead to the contamination of the detector surface, which can degrade spectral resolution and increase background counts.<sup>[7]</sup> Careful design of the collection geometry and potentially the use of recoil-ion transport systems can mitigate this issue.
- **Parent Source Preparation:** A stable and well-characterized source of the parent nuclide (Ac-227 or Ra-223) is required to generate a continuous supply of Rn-219.

## Data Presentation

### Table 1: Nuclear Decay Data for the Actinium-227 Decay Chain Leading to Po-215

Nuclide	Half-life	Decay Mode(s)	Principal Alpha Energy (MeV)
Ac-227	21.77 years	$\beta^-$ (98.62%), $\alpha$ (1.38%)	4.95 (for $\alpha$ decay)
Th-227	18.72 days	$\alpha$	6.04
Ra-223	11.43 days	$\alpha$	5.71
Rn-219	3.96 seconds	$\alpha$	6.82
Po-215	1.781 ms	$\alpha$	7.39
Pb-211	36.1 minutes	$\beta^-$	-
Bi-211	2.14 minutes	$\alpha$ (99.72%), $\beta^-$ (0.28%)	6.62 (for $\alpha$ decay)
Tl-207	4.77 minutes	$\beta^-$	-
Pb-207	Stable	-	-

Data sourced from various nuclear data repositories.[\[1\]](#)[\[8\]](#)

**Table 2: Typical Performance Characteristics of a PIPS Detector for Alpha Spectroscopy**

Parameter	Typical Value
Active Area	300 - 1200 mm <sup>2</sup>
Energy Resolution (FWHM)	12 - 25 keV
Depletion Depth	100 - 500 $\mu$ m
Window Thickness	~50 nm
Background Count Rate	< 0.05 counts/hour/cm <sup>2</sup>

These values are representative and can vary depending on the specific detector model and manufacturer.

## Experimental Protocols

### Protocol 1: On-line Alpha Spectroscopy of Po-215 using a Radon-219 Emanation Source and Recoil Collection

This protocol describes a conceptual setup for the continuous measurement of Po-215.

#### 1. System Components:

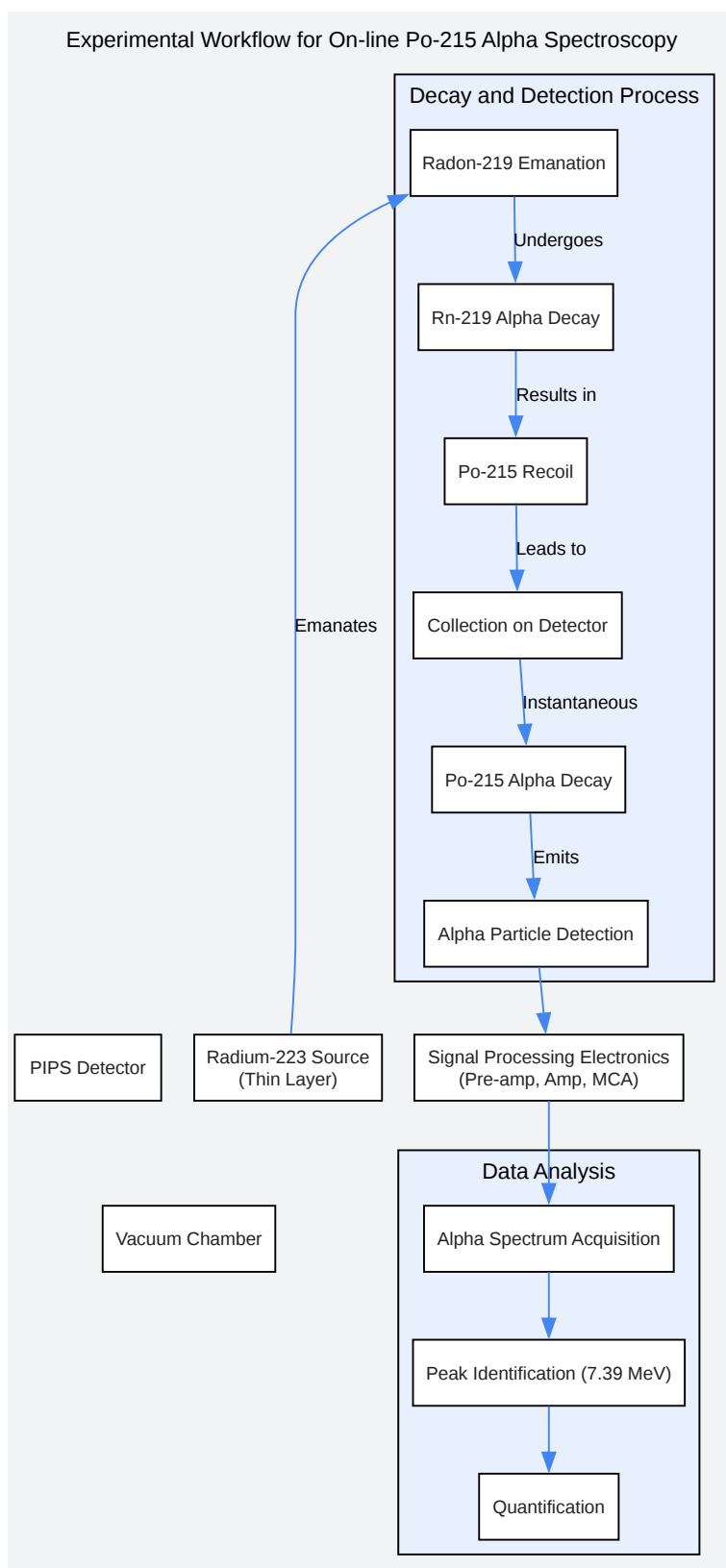
- **Radon-219 Source:** A source of Radium-223 electrodeposited on a stainless steel disk or a similar thin-layer source. Ra-223 continuously generates Rn-219 gas.
- **Vacuum Chamber:** A chamber capable of maintaining a vacuum of at least  $10^{-2}$  torr.
- **Alpha Detector:** A Passivated Implanted Planar Silicon (PIPS) detector positioned facing the Rn-219 source.
- **Collection Plate/Foil (Optional):** A thin foil placed in front of the detector to collect the recoiling Po-215 atoms. This can help in defining the source geometry and potentially reducing detector contamination.
- **Vacuum Pump:** A mechanical or turbomolecular pump to evacuate the chamber.
- **Electronics:** A preamplifier, amplifier, and a multi-channel analyzer (MCA) for signal processing and data acquisition.

#### 2. Experimental Procedure:

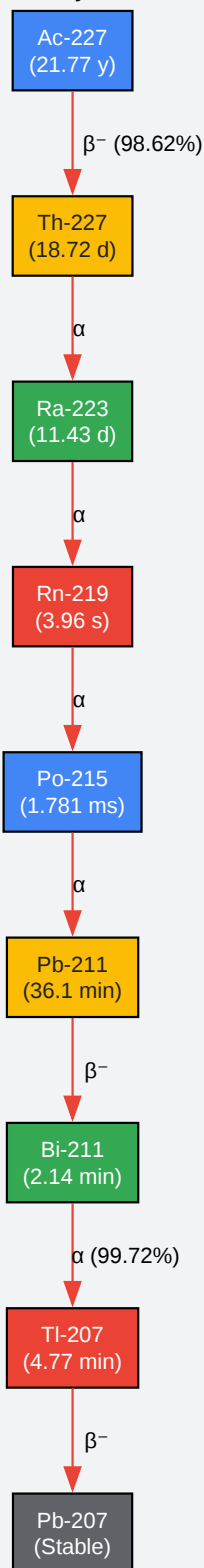
- **Source Placement:** Place the Ra-223 source inside the vacuum chamber, ensuring it is securely mounted.
- **Detector Positioning:** Position the PIPS detector at a close, fixed distance from the Ra-223 source. The optimal distance will depend on the desired collection efficiency and energy resolution.
- **Chamber Evacuation:** Seal the vacuum chamber and evacuate it to the desired pressure.

- **Data Acquisition:** Apply the appropriate bias voltage to the detector and begin data acquisition with the MCA.
- **Spectral Analysis:** Collect the alpha spectrum for a sufficient duration to obtain statistically significant peaks. The spectrum will show alpha peaks from the entire decay chain, including Ra-223, Rn-219, Po-215, and subsequent daughter products like Bi-211. The peak corresponding to 7.39 MeV is from the decay of Po-215.

## Mandatory Visualization



## Actinium-227 Decay Chain to Polonium-215

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